

Personal protective equipment for handling N-Ethylformamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Ethylformamide**

Cat. No.: **B146923**

[Get Quote](#)

Essential Safety and Handling Guide for N-Ethylformamide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal instructions for handling **N-Ethylformamide**, a combustible liquid that can cause skin and serious eye irritation.^[1] Adherence to these procedures is critical to minimize risks and ensure regulatory compliance.

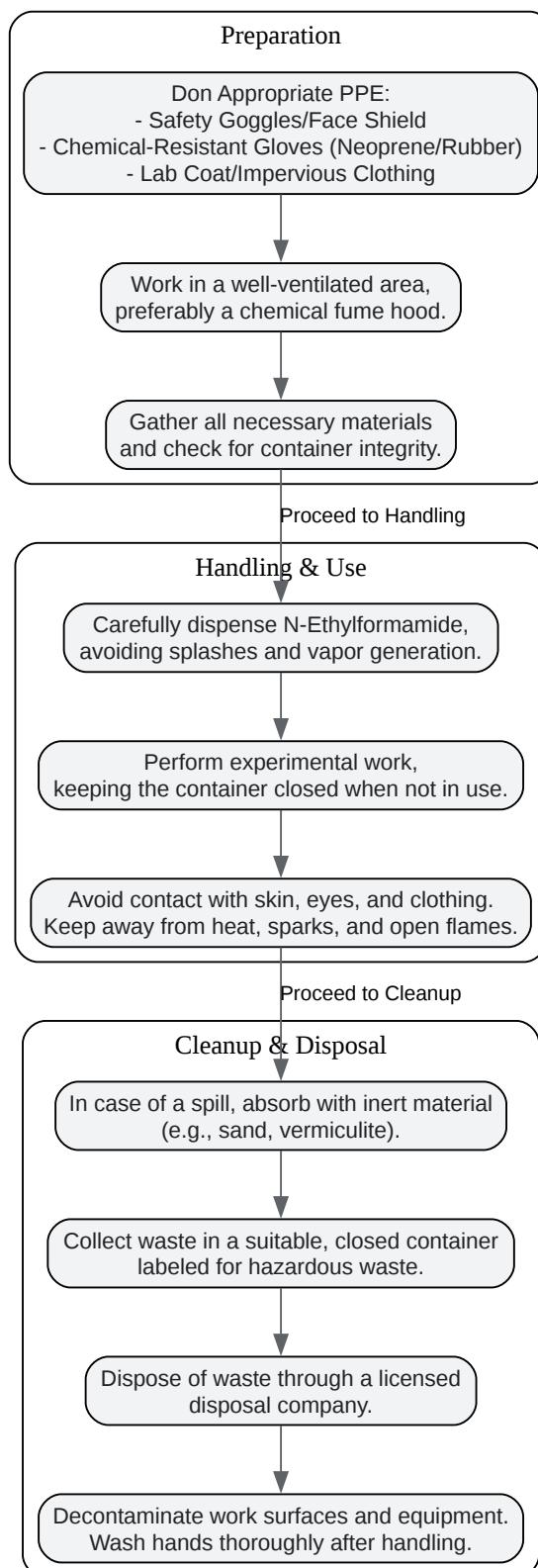
Physicochemical and Hazard Data

A summary of key quantitative data for **N-Ethylformamide** is provided below for easy reference.

Property	Value	Reference
CAS Number	627-45-2	[1] [2]
Molecular Formula	C3H7NO	[1] [2]
Molecular Weight	73.09 g/mol	
Boiling Point	202-204 °C	[1]
Flash Point	113 °C (closed cup)	[1]
Density	0.950 g/mL at 20 °C	[2]
Hazard Statements	H227 (Combustible liquid)	[1]
H315 (Causes skin irritation)	[1] [2]	
H319 (Causes serious eye irritation)	[1] [2]	
Signal Word	Warning	[1]

Standard Operating Procedure for Handling N-Ethylformamide

The following workflow outlines the necessary steps for safely handling **N-Ethylformamide** in a laboratory setting.

[Click to download full resolution via product page](#)**Caption: Standard Operating Procedure for Handling **N-Ethylformamide**.**

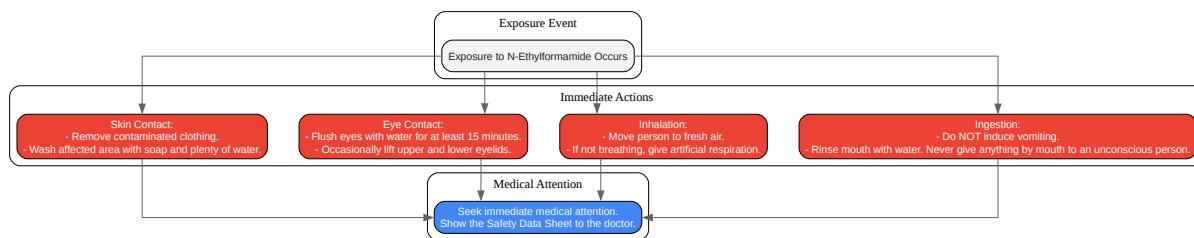
Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure. The following table details the required protective gear.

Body Part	Protective Equipment	Rationale
Eyes/Face	<ul style="list-style-type: none">- Chemical safety goggles meeting NIOSH (US) or EN 166 (EU) standards.[3] - A face shield is also recommended.[3]	To protect against splashes and vapors causing serious eye irritation.
Skin/Hands	<ul style="list-style-type: none">- Handle with chemical-resistant gloves (e.g., neoprene or rubber).[4][5]Inspect gloves before use and use proper glove removal technique.[3] - Dispose of contaminated gloves after use.[1][3]	To prevent skin irritation from direct contact. [1]
Body	<ul style="list-style-type: none">- Wear a chemical-resistant lab coat or impervious clothing.[1][6] - Full-length pants and closed-toe shoes are mandatory.	To protect against accidental spills and splashes.
Respiratory	<ul style="list-style-type: none">- Generally, respiratory protection is not required if working in a well-ventilated area or fume hood.[1] - For nuisance exposures or if ventilation is inadequate, use a respirator with OV/AG (US) or ABEK (EU) cartridges.[1]	To avoid inhalation of vapors, mists, or gases, especially at elevated temperatures.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart details the necessary steps.



[Click to download full resolution via product page](#)

Caption: First Aid and Emergency Response for **N-Ethylformamide** Exposure.

Detailed First-Aid Measures:

- In case of skin contact: Immediately wash off with soap and plenty of water.[\[1\]](#) Remove any contaminated clothing.[\[6\]](#)
- In case of eye contact: Flush eyes with water as a precaution for at least 15 minutes.[\[1\]](#)[\[6\]](#)
- If inhaled: Move the person into fresh air. If the person is not breathing, give artificial respiration.[\[1\]](#)
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[1\]](#)

In all cases of exposure, seek medical advice.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Spill, Storage, and Disposal Plans

Spill Management

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the spill area.[\[5\]](#)
[\[6\]](#)
- Ventilate the Area: Ensure adequate ventilation.
- Containment: Use inert absorbent material such as vermiculite, sand, or earth to absorb the spill.[\[6\]](#)[\[8\]](#)
- Collection: Place the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[6\]](#)
- Decontamination: Clean the spill area thoroughly.

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[7\]](#)[\[9\]](#)

Disposal

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[1\]](#)
- All waste must be handled in accordance with local, state, and federal regulations.[\[5\]](#)
- Contaminated packaging should be disposed of as unused product.[\[1\]](#) Do not mix **N-Ethylformamide** waste with other waste streams.[\[8\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. lsuhsc.edu [lsuhsc.edu]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]
- 8. benchchem.com [benchchem.com]
- 9. N-METHYLFORMAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling N-Ethylformamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146923#personal-protective-equipment-for-handling-n-ethylformamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com